

FiVe1 Mechanism of Action in Cancer Cells: An In-depth Technical Guide

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Compound of Interest

Compound Name: *FiVe1*

Cat. No.: *B15583851*

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Abstract

FiVe1 is a novel small molecule compound identified through a synthetic lethality screen targeting the epithelial-to-mesenchymal transition (EMT), a key process in cancer metastasis and drug resistance. It demonstrates selective and potent anticancer activity against mesenchymal cancer cells by directly targeting the intermediate filament protein vimentin. This guide provides a comprehensive overview of the molecular mechanism of action of **FiVe1**, detailing its interaction with vimentin, the subsequent signaling events, and the ultimate fate of cancer cells. It includes a compilation of quantitative data, detailed experimental protocols for key assays, and visualizations of the signaling pathways and experimental workflows to facilitate a deeper understanding and further research into this promising therapeutic agent.

Core Mechanism of Action: Direct Vimentin Binding and Hyperphosphorylation

The primary mechanism of action of **FiVe1** is its direct binding to the type III intermediate filament protein, vimentin (VIM).^[1] Vimentin is a key cytoskeletal component in mesenchymal

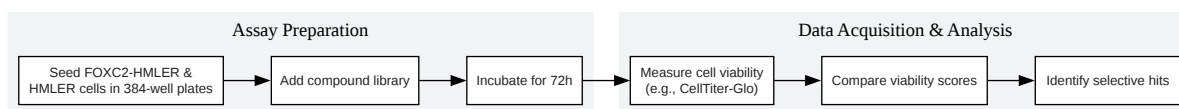
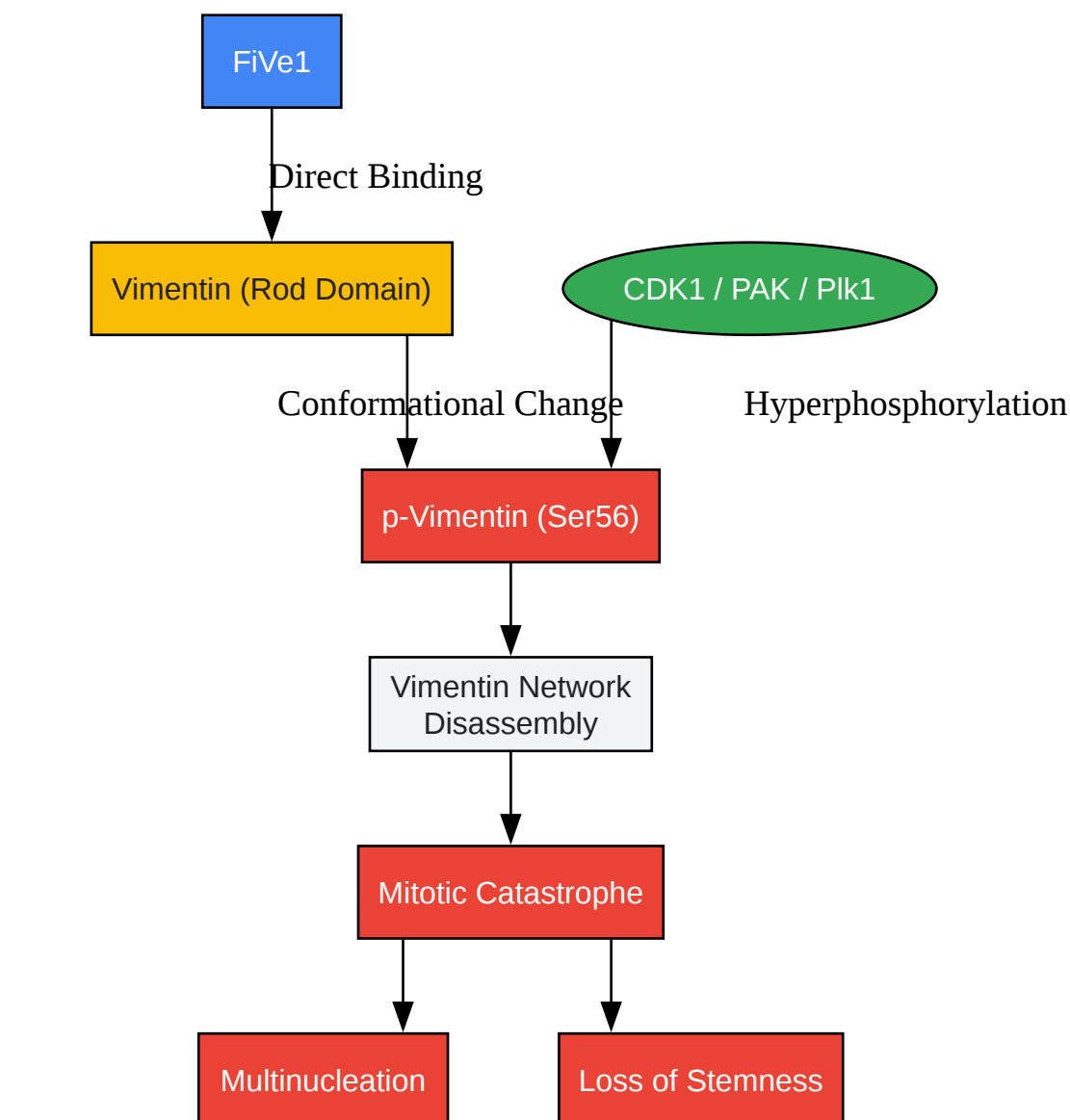
cells and is often overexpressed in various cancers, where its expression correlates with increased tumor growth, invasion, and poor clinical outcomes.

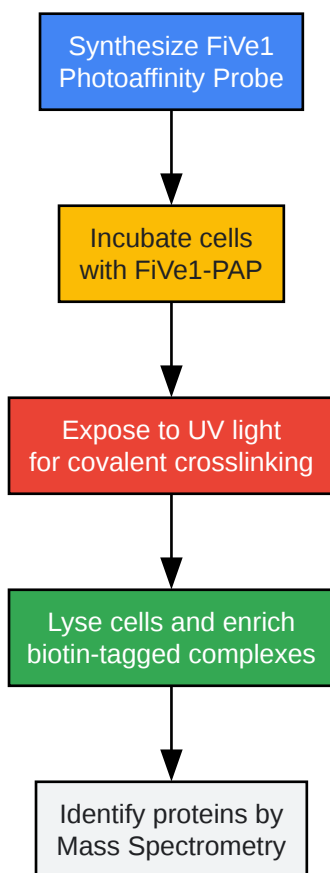
In vitro labeling experiments utilizing a photo-activatable affinity probe of **FiVe1** have identified the rod domain of vimentin as the specific binding site.^[2] This interaction is crucial as it induces a cascade of events culminating in cell death. **FiVe1** is not an inhibitor of kinases; instead, its binding to vimentin appears to induce a conformational change that promotes its hyperphosphorylation.^[2]

The most significant and functionally important phosphorylation event induced by **FiVe1** occurs at Serine 56 (Ser56) of the vimentin protein.^{[1][3]} Mimicking this hyperphosphorylation through a phosphomimetic S56E mutation in vimentin has been shown to phenocopy the effects of **FiVe1** treatment, confirming the centrality of this post-translational modification to its mechanism.^[1]

Signaling Pathway of FiVe1-Induced Vimentin Phosphorylation

While **FiVe1** itself does not possess kinase activity, its binding to vimentin makes Ser56 a susceptible target for several kinases known to regulate vimentin phosphorylation during the cell cycle. The key kinases implicated in phosphorylating vimentin at Ser56 are Cyclin-dependent kinase 1 (CDK1), p21-activated kinase (PAK), and Polo-like kinase 1 (Plk1).^{[3][4][5]} The binding of **FiVe1** likely alters the conformation of vimentin, enhancing its accessibility as a substrate for these kinases, leading to hyperphosphorylation at Ser56.





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